

developing a validated assay for 4-Methylphenethylamine

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Compound of Interest

Compound Name:	4-Methylphenethylamine hydrochloride
CAS No.:	39260-86-1
Cat. No.:	B1601247

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Abstract

4-Methylphenethylamine (4-MPEA) is a positional isomer of the controlled substance Amphetamine (

-methylphenethylamine) and the doping agent

-methylphenethylamine (BMPEA). Due to their identical precursor ion (

) and highly similar fragmentation patterns, standard clinical assays often fail to distinguish 4-MPEA from its isomers, leading to potential false positives. This Application Note details a validated protocol using Biphenyl stationary phase chromatography to achieve baseline resolution (

) between 4-MPEA and Amphetamine. The method is validated according to ICH Q2(R1) guidelines, ensuring specificity, linearity, and precision suitable for forensic and clinical toxicology.

Introduction & Scientific Context

The analysis of phenethylamines presents a unique challenge in mass spectrometry: isobaric interference. 4-MPEA (CAS: 3261-62-9) possesses the same molecular formula (

) and exact mass (135.1048 Da) as Amphetamine.

In standard C18 chromatography, these small, basic molecules often co-elute or show poor retention. Furthermore, under Collision-Induced Dissociation (CID), both compounds predominantly lose ammonia (

) to form the phenethyl cation (

119), followed by the formation of the tropylium ion (

91).

The Core Challenge: Reliance solely on Multiple Reaction Monitoring (MRM) transitions is insufficient for identification. The Solution: This protocol utilizes a Biphenyl column, which employs

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electron interactions to differentially retain regioisomers based on the electron density of the aromatic ring, providing the necessary separation that C18 phases cannot.

Method Development Strategy

Instrumentation

- LC System: UHPLC (Ultra-High Performance Liquid Chromatography) capable of 600 bar backpressure.
- Detector: Triple Quadrupole Mass Spectrometer (LC-MS/MS) with Electrospray Ionization (ESI).
- Column Selection: Kinetex Biphenyl (100 x 2.1 mm, 2.6 μ m) or equivalent.
 - Rationale: Biphenyl phases offer enhanced selectivity for aromatic isomers compared to Alkyl-bonded (C18) or Phenyl-Hexyl phases.

Mobile Phase Optimization

- Mobile Phase A: 5 mM Ammonium Formate in Water + 0.1% Formic Acid.[1]
- Mobile Phase B: Methanol + 0.1% Formic Acid.[1][2]

- Rationale: Methanol is preferred over Acetonitrile for Biphenyl columns as it promotes stronger

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interactions between the analyte and the stationary phase. Ammonium formate buffers the pH (~3.5) to ensure consistent ionization of the amine group.

Experimental Protocol

Reagents and Standards

- Target Analyte: 4-Methylphenethylamine HCl.
- Interference Check Standards: Amphetamine, Methamphetamine, Phenethylamine, -Methylphenethylamine (BMPEA).
- Internal Standard (IS): Amphetamine-d5 (Proxy IS) or 4-MPEA-d4 (if commercially available).

Sample Preparation: Mixed-Mode Solid Phase Extraction (SPE)

Direct "dilute-and-shoot" methods are discouraged due to matrix effects suppressing the early-eluting amine signal.

- Pre-treatment: Dilute 200 μ L of plasma/urine with 600 μ L of 0.1% Formic Acid. Add 20 μ L of IS working solution (100 ng/mL).
- Conditioning: Condition MCX (Mixed-Mode Cation Exchange) cartridges with 1 mL Methanol, then 1 mL Water.
- Loading: Load pre-treated sample.
- Washing:
 - Wash 1: 1 mL 0.1% Formic Acid (removes acidic/neutral interferences).
 - Wash 2: 1 mL Methanol (removes hydrophobic interferences).

- Elution: Elute with 1 mL of 5% Ammonium Hydroxide in Methanol.
- Reconstitution: Evaporate to dryness under
at 40°C. Reconstitute in 200 µL Mobile Phase A.

LC-MS/MS Conditions

Table 1: Chromatographic Gradient

Time (min)	Flow Rate (mL/min)	% Mobile Phase B	Event
0.00	0.40	5	Initial Hold (Focusing)
1.00	0.40	5	Start Gradient
6.00	0.40	40	Linear Ramp (Isomer Separation)
6.10	0.50	95	Column Wash
8.00	0.50	95	Hold Wash
8.10	0.40	5	Re-equilibration
10.00	0.40	5	End Run

Table 2: MS/MS Transitions (ESI Positive)

Analyte	Precursor ()	Product ()	Collision Energy (V)	Role
4-MPEA	136.1	119.1	15	Quantifier
4-MPEA	136.1	91.1	25	Qualifier
Amphetamine	136.1	119.1	15	Interference Monitor
Amphetamine-d5	141.1	124.1	15	Internal Standard

Note: Since transitions are identical for 4-MPEA and Amphetamine, Retention Time (RT) markers are mandatory.

Method Validation (ICH Q2(R1))

To ensure the "Trustworthiness" of this assay, the following validation parameters must be met.

Specificity & Isomer Resolution

- Requirement: Inject a mixture of 4-MPEA (100 ng/mL) and Amphetamine (100 ng/mL).
- Acceptance Criteria: Baseline resolution () must be observed.
- Mechanism: Amphetamine (branched -methyl) typically elutes earlier than 4-MPEA (linear chain, ring-methyl) on biphenyl phases due to steric hindrance reducing the -interaction of amphetamine.

Linearity & Range

- Range: 5 ng/mL to 1000 ng/mL.
- Curve: 6-point calibration curve, weighted () linear regression.
- Acceptance: . Back-calculated standards must be within $\pm 15\%$ ($\pm 20\%$ at LLOQ).

Accuracy & Precision

- Protocol: Analyze QC samples (Low, Mid, High) in quintuplicate () over 3 days.
- Acceptance: Intra- and inter-day precision (%CV)

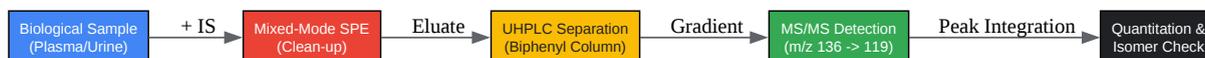
. Accuracy within 85-115%.

Matrix Effect

- Calculation: Compare peak area of analyte spiked into extracted blank matrix vs. analyte in neat solvent.
- Acceptance: Matrix Factor (MF) between 0.8 and 1.2. If IS-normalized MF is used, the CV of the MF must be <15%.

Workflow Visualization

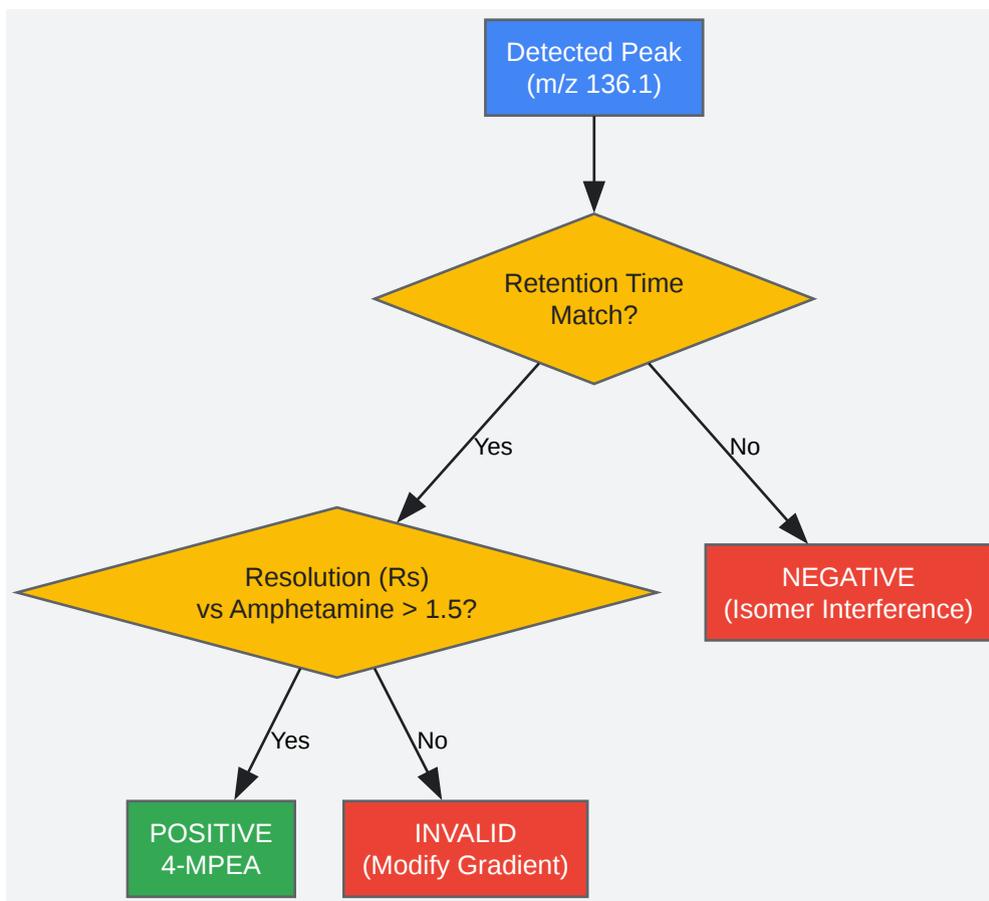
Figure 1: Analytical Workflow



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Caption: Step-by-step analytical workflow from sample preparation to data analysis.

Figure 2: Isomer Resolution Logic



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Caption: Decision logic for confirming 4-MPEA identity against isobaric interferences.

References

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